

# (R)-MLN-4760: A Validated Negative Control for ACE2 Inhibition Studies

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## Compound of Interest

Compound Name: (R)-MLN-4760

Cat. No.: B8146309

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For researchers in drug discovery and virology, the use of precise and reliable controls is paramount to generating reproducible and meaningful data. In the context of Angiotensin-Converting Enzyme 2 (ACE2) research, particularly concerning its role as the cellular receptor for SARS-CoV-2, the stereoisomers of MLN-4760 serve as an exemplary toolset for delineating specific enzyme inhibition. This guide provides a comparative analysis of **(R)-MLN-4760** and its active enantiomer, (S)-MLN-4760, alongside other ACE2 inhibitors, supported by experimental data and protocols.

The significant difference in inhibitory activity between the (S) and (R) enantiomers of MLN-4760 underscores the stereospecificity of the ACE2 active site. The active (S)-enantiomer, commonly referred to as MLN-4760, is a potent inhibitor of ACE2 with an IC<sub>50</sub> in the nanomolar range. In stark contrast, the (R)-enantiomer, **(R)-MLN-4760**, exhibits significantly weaker activity, with an IC<sub>50</sub> in the micromolar range, making it an ideal negative control for in vitro and in vivo studies.

## Comparative Inhibitory Activity

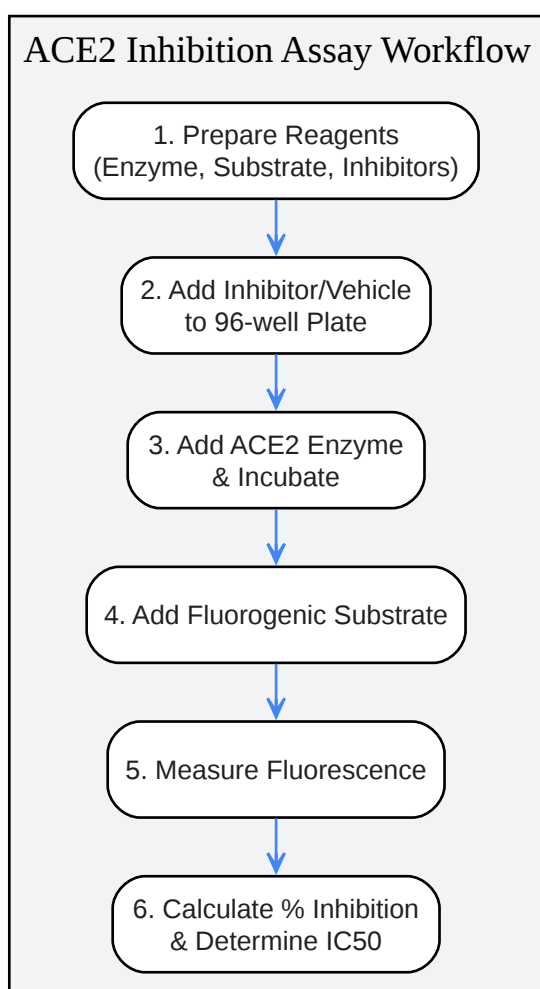
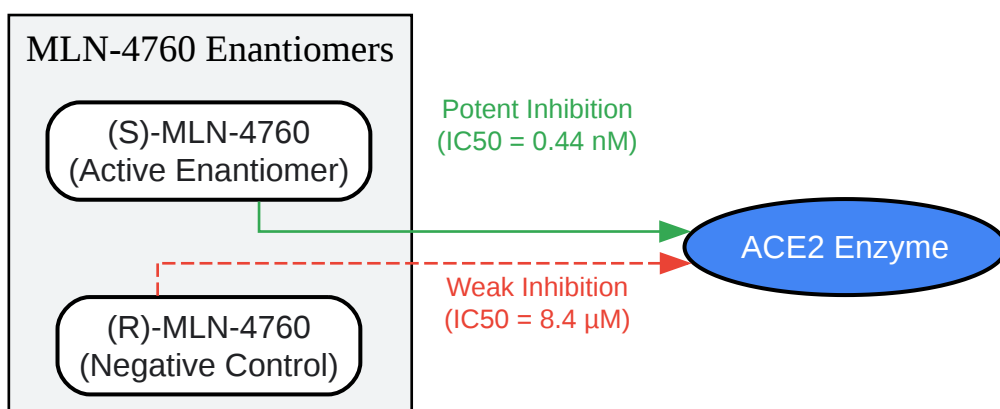
The following table summarizes the half-maximal inhibitory concentration (IC<sub>50</sub>) values of **(R)-MLN-4760**, its active counterpart, and other compounds targeting ACE or ACE2. This data clearly illustrates the suitability of **(R)-MLN-4760** as a negative control due to its substantially lower potency compared to (S)-MLN-4760.

Compound	Target(s)	IC50
(S)-MLN-4760	ACE2	0.44 nM
(R)-MLN-4760	ACE2	8.4 $\mu$ M
DX600	ACE2	Ki = 2.8 nM
Captopril	ACE	6 nM[1], 23-35 nM
Lisinopril	ACE	1.9 nM
Enalaprilat	ACE	1.94 nM[2]

Note: Ki (inhibition constant) is another measure of inhibitor potency. Lower values for both IC50 and Ki indicate higher potency.

## Stereospecific Inhibition of ACE2

The dramatic difference in potency between the enantiomers of MLN-4760 highlights the highly specific nature of the ACE2 enzyme's active site. The (S,S) configuration of MLN-4760 allows for optimal binding and inhibition, while the (R) configuration at the critical stereocenter results in a significantly diminished interaction. This stereoselectivity is a key reason why **(R)-MLN-4760** is an excellent negative control, as it possesses the same chemical scaffold as the active inhibitor but lacks the precise three-dimensional arrangement required for potent enzymatic inhibition.



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## References

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